

An In-depth Technical Guide to the Physicochemical Properties of Diethyltoluenediamine (DETDA)

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Compound of Interest

Compound Name: Diethyltoluenediamine

Cat. No.: B1605086

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Introduction

Diethyltoluenediamine (DETDA) is a sterically hindered aromatic diamine, primarily utilized as a highly effective chain extender for polyurethane elastomers and a curing agent for epoxy resins. Commercially, DETDA is typically a mixture of two main isomers: 3,5-diethyltoluene-2,4-diamine (approximately 75.5-81.0%) and 3,5-diethyltoluene-2,6-diamine (approximately 18.0-20.0%).^[1] Its liquid form, low viscosity, and rapid reaction speed with isocyanates make it particularly suitable for Reaction Injection Molding (RIM) and Spray Polyurea Elastomer (SPUA) applications.^{[2][3]} Understanding its physicochemical properties is paramount for optimizing reaction conditions, ensuring product performance, and maintaining safe handling protocols.

Core Physicochemical Properties

The key physicochemical parameters of **Diethyltoluenediamine** are summarized in the table below. These values are critical for predicting the compound's behavior in various chemical and physical systems.

Property	Value	Units	Reference(s)
Identification			
CAS Number	68479-98-1	-	[4]
Molecular Formula	C ₁₁ H ₁₈ N ₂	-	[5]
Molecular Weight	178.27 - 178.28	g/mol	[1][3][4][6]
Physical Properties			
Appearance	Light yellow to amber transparent liquid	-	[2][3][4]
Boiling Point	301.4 - 310	°C	[4][6][7]
Density	1.013 - 1.022	g/cm ³ at 20°C	[1][2][6][8]
Pour Point / Freezing Point	-9	°C	[1][3][6]
Flash Point	>135 - 161.1	°C	[1][2][4][6]
Vapor Pressure	0.00106 mmHg at 25°C; 1.33 kPa at 165°C	mmHg; kPa	[6]
Viscosity	280-290 (±10) at 20°C; 155 at 25°C	mPa·s (cP)	[1][3][6]
Refractive Index	1.581	-	[4]
Solubility			
Water Solubility	Slightly soluble; ~1% at 20°C; 23 g/L at 30°C	%; g/L	[6][9][10][11]
Organic Solvent Solubility	Soluble in alcohol, ether, acetone, toluene	-	[1][6]
Chemical Properties			

pKa	4.6	at 20°C	[11]
Amine Value	620 - 635	mgKOH/g	[2][4]

Experimental Protocols

The accurate determination of physicochemical properties requires standardized experimental methodologies. While specific internal testing protocols for commercial DETDA are proprietary, the following outlines standard methods applicable for determining the key parameters of aromatic amines.

Determination of Boiling Point

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.
- Methodology (Distillation Method - ASTM D1078):
 - A specified volume of the DETDA sample is placed in a distillation flask connected to a condenser and a calibrated thermometer.
 - The flask is heated at a controlled rate.
 - The temperature is recorded when the first drop of condensate falls from the condenser (initial boiling point) and throughout the distillation range.
 - Since boiling point is pressure-dependent, the atmospheric pressure is recorded, and the observed boiling point is corrected to standard pressure (760 mmHg).

Determination of Density

- Principle: Density is the mass of a substance per unit volume.
- Methodology (Oscillating U-tube Method - ASTM D4052):
 - A digital density meter with a U-shaped oscillating tube is calibrated using air and a reference standard (e.g., pure water).

- The DETDA sample is introduced into the thermostatted U-tube, ensuring no air bubbles are present.
- The instrument measures the oscillation period of the tube filled with the sample, which is directly related to the sample's density.
- The density is displayed digitally, typically at a specified temperature like 20°C.

Determination of Viscosity

- Principle: Viscosity measures a fluid's resistance to flow.
- Methodology (Rotational Viscometer - ASTM D2196):
 - A spindle of appropriate geometry is attached to a rotational viscometer.
 - The DETDA sample is placed in a container, and the temperature is stabilized (e.g., at 20°C or 25°C) using a water bath.
 - The spindle is immersed in the liquid and rotated at a known speed.
 - The instrument measures the torque required to rotate the spindle, which is proportional to the viscosity of the fluid. The result is typically reported in centipoise (cP) or mPa·s.

Determination of pKa

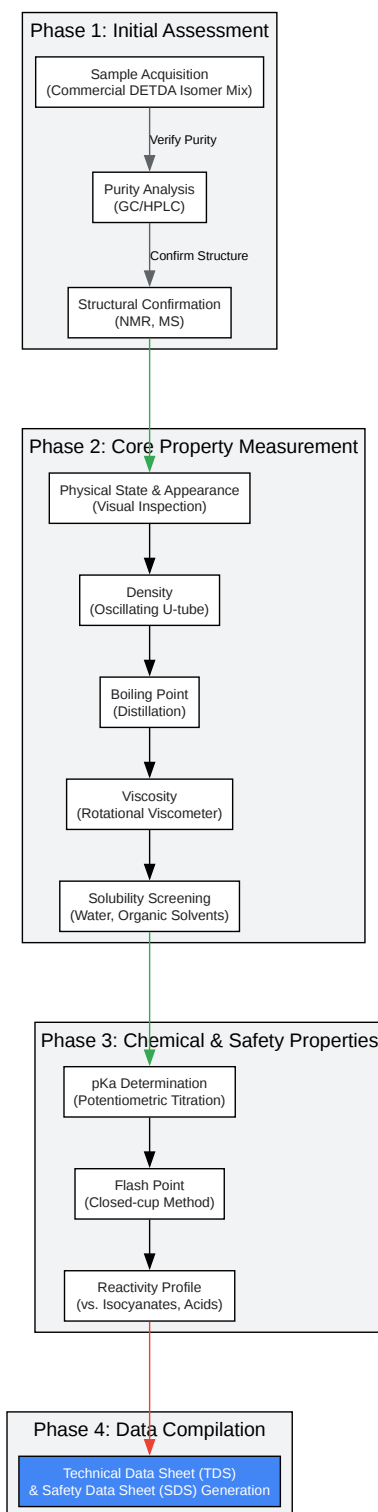
- Principle: The pKa is the negative base-10 logarithm of the acid dissociation constant (Ka) of a solution. For an amine, it reflects its basicity.
- Methodology (Potentiometric Titration):
 - A precise amount of DETDA is dissolved in a suitable solvent (e.g., a water/alcohol mixture).[\[12\]](#)
 - The solution is placed in a thermostatted vessel, and a calibrated pH electrode is immersed in it.[\[12\]](#)

- A standardized solution of a strong acid (e.g., 0.1 M HCl) is added in small, precise increments using a burette.[\[12\]](#)
- The pH of the solution is recorded after each addition of titrant.
- A titration curve (pH vs. volume of titrant) is plotted. The pKa corresponds to the pH at the half-equivalence point, where 50% of the amine has been protonated.[\[12\]](#)

Visualizations: Workflows and Logical Relationships

Physicochemical Characterization Workflow

The following diagram illustrates a standard workflow for the physicochemical profiling of an industrial chemical like **Diethyltoluenediamine**.

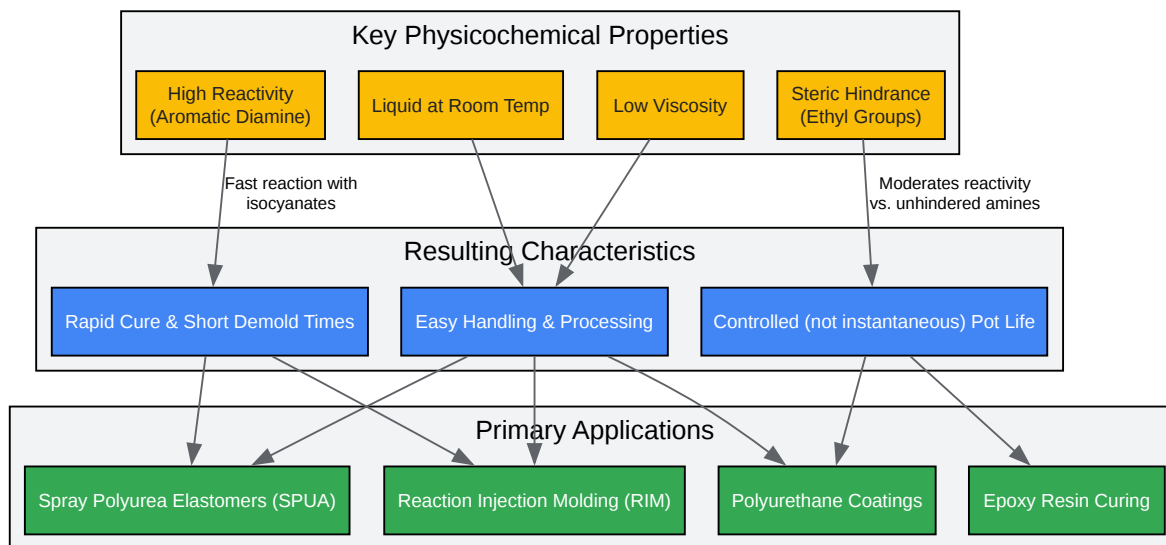


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Caption: Workflow for Physicochemical Profiling of DETDA.

Relationship Between Properties and Applications

This diagram illustrates how the key physicochemical properties of DETDA directly inform its primary industrial applications.



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Caption: How DETDA's properties determine its applications.

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